

An In-depth Technical Guide to the Solubility of 1H-Benzimidazole-1-methanol

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

| | |
|----------------|-----------------------------|
| Compound Name: | 1H-Benzimidazole-1-methanol |
| Cat. No.: | B106515 |

This guide provides a comprehensive overview of the solubility of **1H-Benzimidazole-1-methanol**, a key physicochemical property for researchers, as quantitative solubility data for **1H-Benzimidazole-1-methanol** is not extensively available in the public domain, this document synthesizes the known theoretical considerations, and provides detailed experimental protocols for its determination. This approach equips researchers with the foundationa compound and its derivatives.

Introduction to 1H-Benzimidazole-1-methanol and its Physicochemical Profile

1H-Benzimidazole-1-methanol is a derivative of benzimidazole, a heterocyclic aromatic organic compound. Benzimidazole and its derivatives are of activities.^{[1][2]} The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and therapeutic efficacy. Poor ac hindering clinical development.

Physicochemical Properties of **1H-Benzimidazole-1-methanol**:

| Property | Value | Source |
|-------------------|--|----------|
| Molecular Formula | C8H8N2O | [3] |
| Molecular Weight | 148.16 g/mol | [3] |
| Appearance | Expected to be a crystalline solid | Inferred |
| pKa | 11.57±0.10 (Predicted for 1H-Benzimidazole-2-methanol) | [5] |

The presence of both a hydrogen-bond donor (-OH) and acceptor (imidazole nitrogens) suggests that **1H-Benzimidazole-1-methanol** will exhibit son benzimidazole core contributes to its hydrophobicity, which can limit its aqueous solubility.

Theoretical Framework of Solubility

The solubility of a solid in a liquid is governed by the equilibrium between the solid phase and the solution. This equilibrium is influenced by the physi **methanol**) and the solvent, as well as by external factors such as temperature and pH.

Solvent-Solute Interactions

The principle of "like dissolves like" is a fundamental concept in predicting solubility. The solubility of **1H-Benzimidazole-1-methanol** is expected to b dipole-dipole interactions.^[4] Conversely, its solubility is likely to be low in non-polar solvents like hydrocarbons.^[4]

pH-Dependent Solubility

The benzimidazole moiety contains both acidic and basic nitrogen atoms. The imidazole ring can be protonated in acidic conditions and deprotonated molecule's overall charge and, consequently, its interaction with polar solvents like water. The solubility of benzimidazoles is therefore expected to be equation can be used to predict the ratio of ionized to un-ionized forms at a given pH, which in turn influences solubility.

Temperature Effects

Generally, the solubility of solid compounds increases with temperature.^[4] This is because the dissolution process is often endothermic, meaning it a temperature will shift the equilibrium towards the dissolution of more solid. The relationship between temperature and solubility can be described by t

Experimental Determination of Solubility

Given the limited published data for **1H-Benzimidazole-1-methanol**, experimental determination of its solubility is crucial. The following are standard

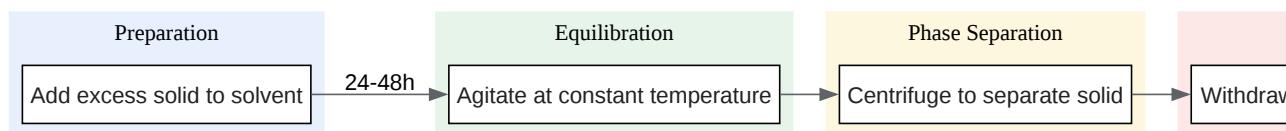
Equilibrium Shake-Flask Method

The shake-flask method is the gold standard for determining equilibrium solubility. It is a robust and widely accepted method.

Protocol:

- Preparation: Add an excess amount of solid **1H-Benzimidazole-1-methanol** to a known volume of the desired solvent (e.g., water, phosphate buffer).
- Equilibration: Agitate the vials at a constant temperature for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached. A thermal bath or shaker is used.
- Phase Separation: After equilibration, allow the suspension to settle. Centrifuge the samples at a high speed to separate the undissolved solid from the supernatant.
- Sampling and Analysis: Carefully withdraw an aliquot of the clear supernatant. The concentration of **1H-Benzimidazole-1-methanol** in the supernatant is determined using High-Performance Liquid Chromatography (HPLC) with UV detection or mass spectrometry.
- Quantification: A pre-validated calibration curve of the compound in the same solvent system is used to determine the concentration, which represents the equilibrium solubility.

Diagram of the Shake-Flask Solubility Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for the equilibrium shake-flask solubility determination method.

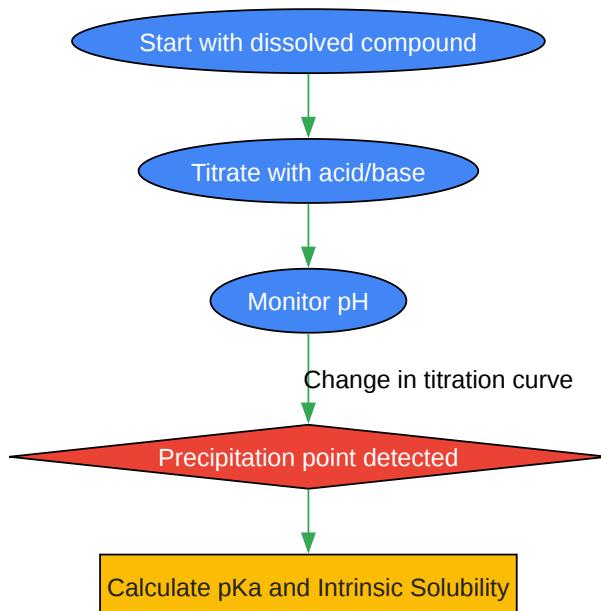
Potentiometric Titration

For ionizable compounds like **1H-Benzimidazole-1-methanol**, potentiometric titration can be a rapid and efficient method to determine the intrinsic solubility.

Protocol:

- Sample Preparation: A known amount of the compound is dissolved in a mixture of an organic co-solvent and water.
- Titration: The solution is titrated with a standardized acid or base. The pH of the solution is monitored throughout the titration using a calibrated pH electrode.
- Data Analysis: The point at which the compound begins to precipitate is detected by a change in the titration curve. The pKa and the solubility of the compound are calculated.

Diagram of the Potentiometric Titration Logic:

[Click to download full resolution via product page](#)

Caption: Logical flow of solubility determination by potentiometric titration.

Factors Influencing the Solubility of Benzimidazoles

Based on studies of benzimidazole and its derivatives, the following factors are critical in determining the solubility of **1H-Benzimidazole-1-methanol**

Solvent Polarity

The solubility of benzimidazoles is generally higher in polar solvents and lower in non-polar solvents.^[4] For instance, benzimidazole itself is freely soluble in benzene and petroleum ether.^[6] It is expected that **1H-Benzimidazole-1-methanol** will follow a similar trend, with good solubility in alcohols like methanol.

Temperature

As with most solid organic compounds, the solubility of benzimidazoles increases with increasing temperature.^[4] Experimental data for various benzimidazoles show a positive correlation between temperature and solubility.

pH

The pH of the aqueous medium has a significant effect on the solubility of benzimidazoles due to the presence of ionizable groups.^[4] In acidic solution, the compound is more soluble as a neutral salt. Conversely, in strongly alkaline solutions, the N-H proton can be removed, also potentially increasing solubility. The minimum solubility is often observed at intermediate pH values.

Crystal Polymorphism

The solid-state properties of a compound, such as its crystal form (polymorphism), can have a profound impact on its solubility. Different polymorphs of the same compound can exhibit significantly different solubilities. It is essential to characterize the solid form of **1H-Benzimidazole-1-methanol** being used in solubility studies, for example, by using techniques like differential scanning calorimetry (DSC).

Conclusion

While specific, quantitative solubility data for **1H-Benzimidazole-1-methanol** are not readily available in the literature, a comprehensive understanding of the established principles of physical chemistry and the known properties of the benzimidazole class of compounds. This guide provides the theoretical framework to determine the solubility of **1H-Benzimidazole-1-methanol** accurately. A thorough characterization of its solubility in various solvents and across a range of pH values is crucial for any pharmaceutical or chemical application.

References

- 1H-Benzimidazol-2-yl(phenyl)methanol - Solubility of Things.
- 1H-Benzimidazole-2-methanol CAS#: 4856-97-7 - ChemicalBook.
- Benzimidazole | C7H6N2 | CID 5798 - PubChem - NIH.
- Chemical Properties of 1H-Benzimidazole (CAS 51-17-2) - Cheméo.
- (PDF) Solubility of Imidazoles, Benzimidazoles, and Phenylimidazoles in Dichloromethane, 1-Chlorobutane, Toluene, and 2-Nitrotoluene - ResearchGate. Available at: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGy15g0Ah5X6vcKQws8hqucrjR_uxl0d1e9eQmbVdpkCR77fKkO66WwalmKtN5xfo36RHw1n51vv9ireyeVzrRb5y84uDOjvNmugaQcG94vFAO8jMcwm1gCYaQj0RQeNLCvMzTfuaHts675frb13KOVjfr0DPAouwKswbZeOFIHGfElkoHGcZymTlxunqETjMxqMxb49OBeVl4vTx1Q3UN
- **1H-Benzimidazole-1-methanol** | C8H8N2O | CID 146489 - PubChem.
- Solubility of Benzimidazoles in Alcohols | Request PDF - ResearchGate.
- Modeling and simulation of Benzimidazole dissolution behavior in different monosolvents using machine learning and thermodynamic models | ResearchGate.
- Eco-Friendly Synthesis of 1H-benzo[d]imidazole Derivatives by ZnO NPs Characterization, DFT Studies - Semantic Scholar.
- Eco-Friendly Synthesis of 1H-benzo[d]imidazole Derivatives by ZnO NPs Characterization, DFT Studies, Antioxidant and Insilico Studies - MDPI.
- α -Methyl-1H-benzimidazole-2-methanol - CAS Common Chemistry.
- An experimental and theoretical NMR study of NH-benzimidazoles in solution and in the solid state: proton transfer and tautomerism - Beilstein Journal of Organic Chemistry.
- Eco-Friendly Synthesis of 1H-benzo[d]imidazole Derivatives by ZnO NPs Characterization, DFT Studies, Antioxidant and Insilico Studies - NIH.
- Solubility of (b) 1H-imidazole, (l) 2-methyl-1Himidazole, (2) benzimidazole, (9) 2-methylbenzimidazole, (l) 2-phenylimidazole, (O) 4,5-diphenylimidazole experimental values. - ResearchGate. Available at: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH1v2Y2ByVytw2wTzML5SMjt8CjFPAAEpdt5hZekkLtaV6CORm8HLDqh0JPpZ1J8Bqsc8stNSV23ULHhCpL6MMdrnLWOa5yQQu6xKjHYA6rwYO3IMstFEebncYbOmaEfLcRgFyl0l8nGDNPO2KtGYtwYAFkl7fc12e33VDFrx-w_xqHW8=
- 20033-96-9(1H-Benzimidazole-2-methanol,5-chloro-alpha-methyl-(9Cl)) Product Description - ChemicalBook.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Eco-Friendly Synthesis of 1H-benzo[d]imidazole Derivatives by ZnO NPs Characterization, DFT Studies, Antioxidant and Insilico Studies - PMC
- 3. 1H-Benzimidazole-1-methanol | C8H8N2O | CID 146489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 1H-Benzimidazole-2-methanol CAS#: 4856-97-7 [m.chemicalbook.com]
- 6. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of 1H-Benzimidazole-1-methanol]. BenchChem, [2026]. [Online F benzimidazole-1-methanol-solubility-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While we warrant, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti

Ontario, CA 91761, Uni

Phone: (601) 213-4426

Email: info@benchchem.com